

An In-depth Technical Guide to the Molecular Structure of C18 Globotriaosylceramide-d3

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Compound of Interest

Compound Name: C18 Globotriaosylceramide-d3

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Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical overview of the molecular structure, physicochemical properties, and relevant biological pathways of **C18 Globotriaosylceramide-d3**. It is intended to serve as a detailed resource for professionals engaged in research and development, particularly in areas related to lysosomal storage disorders like Fabry disease and studies involving Shiga toxin pathways.

Molecular Structure and Composition

C18 Globotriaosylceramide-d3 (Gb3-d3) is the deuterated form of C18 Globotriaosylceramide, an endogenous glycosphingolipid found in mammalian cell membranes.^{[1][2]} The "-d3" designation indicates the presence of three deuterium atoms, which makes it an ideal internal standard for the accurate quantification of its non-deuterated counterpart in biological samples using mass spectrometry.^{[3][4]}

The molecule is an amphipathic structure composed of three distinct chemical moieties:

- **A Sphingoid Base:** The core is a d18:1 sphingosine, an 18-carbon aliphatic amino alcohol with one trans double bond.^{[1][3]}
- **A Fatty Acid:** An 18-carbon saturated fatty acid, octadecanoic acid (stearic acid), is attached to the sphingosine base via an amide linkage, forming the ceramide portion of the molecule.^[1]

- A Trisaccharide Head Group: A trisaccharide chain, also known as globotriose, is linked to the C1 primary hydroxyl group of the ceramide. This chain consists of three sugar units with the specific sequence: O- α -D-galactopyranosyl-(1 \rightarrow 4)-O- β -D-galactopyranosyl-(1 \rightarrow 4)- β -D-glucopyranose.[1][5]

The deuterium labeling is specifically located on the terminal (omega) carbon of the N-octadecanoyl (C18 fatty acid) chain.[3][6]

Formal Chemical Name: N-[(1S,2R,3E)-1-[[[O- α -D-galactopyranosyl-(1 \rightarrow 4)-O- β -D-galactopyranosyl-(1 \rightarrow 4)- β -D-glucopyranosyl]oxy]methyl]-2-hydroxy-3-heptadecen-1-yl]-octadecanamide-d3.[7][8]

Physicochemical Data

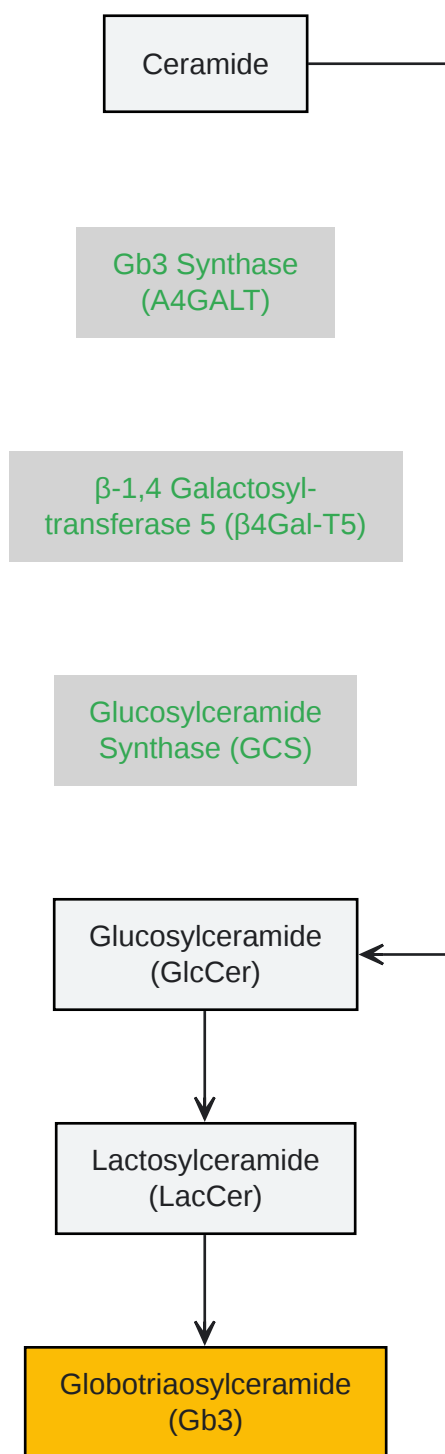
The key quantitative data for **C18 Globotriaosylceramide-d3** and its non-deuterated analog are summarized below for direct comparison.

Property	C18 Globotriaosylceramide-d3 (d18:1/18:0-d3)	C18 Globotriaosylceramide (d18:1/18:0)	Reference(s)
Molecular Formula	C ₅₄ H ₉₈ D ₃ NO ₁₈	C ₅₄ H ₁₀₁ NO ₁₈	[1][3][7]
Formula Weight	1055.4 g/mol	1052.4 g/mol	[1][3]
Exact Mass	1054.7 g/mol	1051.7 g/mol	[7][9]
Mass Spec Data	M+Cl: 1089.6	Not Applicable	[7]
CAS Number	Not specified	69283-33-6	[1][5]
Purity	≥98%; ≥99% deuterated forms (d1-d3)	≥98%	[1][6][7]
Physical Formulation	A solid	A solid	[1][3]
Solubility	Chloroform:Methanol (2:1), DMSO	Chloroform:Methanol (2:1), DMSO, Methanol (warmed)	[1][2][3]

Biological Significance and Biosynthesis

Globotriaosylceramide (Gb3) is a biologically significant molecule. It is primarily known for its accumulation in the lysosomes of individuals with Fabry disease, a genetic disorder caused by a deficiency of the enzyme α -galactosidase A.^[10] Furthermore, Gb3 serves as a cellular receptor for Shiga toxin and related toxins produced by enterohemorrhagic *Escherichia coli* (EHEC), mediating their pathogenic effects.^{[2][10]}

The synthesis of Gb3 occurs in the Golgi apparatus through a sequential enzymatic process.^[11] It begins with the formation of a ceramide in the endoplasmic reticulum, which is then transported to the Golgi.^[11] There, a series of glycosyltransferases add sugar moieties to produce the final Gb3 molecule.^[11]



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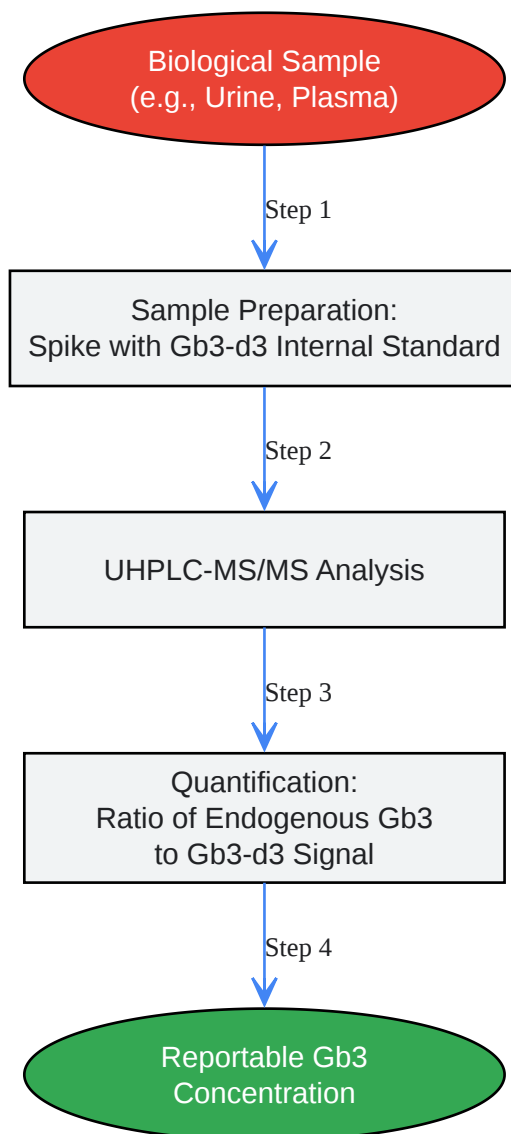
Caption: The enzymatic pathway for the biosynthesis of Globotriaosylceramide (Gb3) from Ceramide.

Experimental Protocols

C18 Globotriaosylceramide-d3 is primarily used as an internal standard for quantitative analysis of endogenous Gb3 isoforms by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

General Workflow for Gb3 Quantification in Biological Fluids

The use of a stable isotope-labeled internal standard like Gb3-d3 is critical for correcting for matrix effects and variations in sample preparation and instrument response, ensuring high accuracy and precision.



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